

In-depth Technical Guide: Molecular Weight of 3-Bromo-7-(4-bromobenzoyl)indole

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Compound of Interest

Compound Name: 3-Bromo-7-(4-bromobenzoyl)indole

Cat. No.: B12724446

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This document provides a detailed breakdown of the molecular weight for the compound **3-Bromo-7-(4-bromobenzoyl)indole**, intended for researchers, scientists, and professionals in drug development.

Chemical Identity

- Systematic Name: (3-Bromo-1H-indol-7-yl)(4-bromophenyl)methanone
- Synonyms: **3-Bromo-7-(4-bromobenzoyl)indole**
- CAS Number: 1279501-08-4
- Molecular Formula: $C_{15}H_9Br_2NO$ ^[1]^[2]

Molecular Weight Calculation

The molecular weight is determined from the molecular formula and the standard atomic weights of the constituent elements as defined by the IUPAC Commission on Isotopic Abundances and Atomic Weights.

The calculation is based on the following formula:

Molecular Weight = (Number of C atoms × Atomic Weight of C) + (Number of H atoms × Atomic Weight of H) + (Number of Br atoms × Atomic Weight of Br) + (Number of N atoms × Atomic

Weight of N) + (Number of O atoms × Atomic Weight of O)

The standard atomic weights for the relevant elements are:

- Carbon (C): [12.0096, 12.0116][3]
- Hydrogen (H): [1.00784, 1.00811][4][5]
- Bromine (Br): [79.901, 79.907][6][7]
- Nitrogen (N): [14.00643, 14.00728][8][9]
- Oxygen (O): [15.99903, 15.99977][10][11]

For practical laboratory purposes, conventional atomic weights are utilized.

Table 1: Elemental Composition and Molecular Weight Calculation

Element	Symbol	Count	Conventional Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	15	12.011	180.165
Hydrogen	H	9	1.008	9.072
Bromine	Br	2	79.904[12][13]	159.808
Nitrogen	N	1	14.007[14]	14.007
Oxygen	O	1	15.999[15][16]	15.999
Total	379.051			

The calculated molecular weight of **3-Bromo-7-(4-bromobenzoyl)indole** is 379.051 g/mol . This value is consistent with reported molecular weights of 379.05 g/mol from chemical suppliers.[2][17]

Experimental Protocols and Visualizations

The determination of a compound's molecular weight is a foundational calculation based on its chemical formula. As such, detailed experimental protocols for its synthesis or analysis, as well as signaling pathway diagrams, are not applicable to the scope of this specific technical guide on molecular weight. Such information would be relevant to the broader context of the compound's biological activity or synthetic route, which is beyond the purview of this document.

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